

# Technical Data Summary: 1-Phenylguanidine Carbonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Phenylguanidine carbonate*

Cat. No.: B082822

[Get Quote](#)

This document provides the calculated molecular weight for **1-phenylguanidine carbonate**, a salt formed from the reaction of 1-phenylguanidine and carbonic acid. The information is intended for researchers, scientists, and professionals in drug development who require precise chemical data for this compound.

## Molecular Weight Data

The molecular weight of **1-phenylguanidine carbonate** is determined by the stoichiometry of the salt. Guanidine compounds are basic and react with the diprotic carbonic acid, typically in a 2:1 ratio, to form a stable salt. The data below is based on this (2:1) stoichiometry.

Component	Chemical Formula	Molecular Weight ( g/mol )
1-Phenylguanidine	C <sub>7</sub> H <sub>9</sub> N <sub>3</sub>	135.17[1][2]
Carbonic Acid	H <sub>2</sub> CO <sub>3</sub>	62.025[3][4]
1-Phenylguanidine Carbonate (2:1 Salt)	(C <sub>7</sub> H <sub>9</sub> N <sub>3</sub> ) <sub>2</sub> ·H <sub>2</sub> CO <sub>3</sub>	332.37

## Calculation of Molecular Weight

The molecular weight of the **1-phenylguanidine carbonate** salt is the sum of the molecular weights of its constituent parts in their stoichiometric ratio.

- Molecular Weight of 1-Phenylguanidine: 135.17 g/mol
- Molecular Weight of Carbonic Acid: 62.025 g/mol

The calculation for the (2:1) salt is as follows:

$(2 \times \text{Molecular Weight of 1-Phenylguanidine}) + (1 \times \text{Molecular Weight of Carbonic Acid}) = \text{Total Molecular Weight}$

$(2 \times 135.17 \text{ g/mol}) + 62.025 \text{ g/mol} = 270.34 \text{ g/mol} + 62.025 \text{ g/mol} = 332.365 \text{ g/mol}$

The final calculated molecular weight is 332.37 g/mol (rounded to two decimal places).

*Note: The requested experimental protocols and signaling pathway diagrams are not applicable to the determination of a compound's molecular weight. Molecular weight is a fundamental chemical property calculated from the atomic masses of the constituent elements as found on the periodic table. It is not determined through experimental workflows or biological signaling pathways that would necessitate such visualizations.*

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenylguanidine = 99 14018-90-7 [sigmaaldrich.com]
- 2. 1-phenylguanidine - Wikidata [wikidata.org]
- 3. Carbonic Acid | CH<sub>2</sub>O<sub>3</sub> | CID 767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Carbonic acid | 463-79-6 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Data Summary: 1-Phenylguanidine Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b082822#1-phenylguanidine-carbonate-molecular-weight>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)